

Technical Support Center: GSK319347A Co-Solvent Injection Formulations

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Compound of Interest

Compound Name: GSK319347A

Cat. No.: B1672380

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This guide provides technical support for researchers and scientists developing injectable formulations of **GSK319347A**, a potent and selective IKK ϵ /TBK1 inhibitor. It includes frequently asked questions (FAQs), troubleshooting guides, experimental protocols, and key formulation data to address common challenges encountered during preclinical research.

Frequently Asked Questions (FAQs)

Q1: What are the basic physicochemical properties of **GSK319347A**?

A1: **GSK319347A** is a potent kinase inhibitor with poor aqueous solubility.^{[1][2][3]} Key properties are summarized in the table below.

Property	Value	Source
Chemical Name	5-(5,6-Dimethoxy-1H-benzimidazol-1-yl)-3-[[2-(methylsulfonyl)phenyl]methoxy]-2-thiophenecarbonitrile	[1][2]
Molecular Weight	469.53 g/mol	[1][2][4]
Formula	C ₂₂ H ₁₉ N ₃ O ₅ S ₂	[2][4]
Mechanism of Action	Potent and selective inhibitor of IKKε and TBK1 kinases.[1][3][4][5]	
Primary Solvent	Soluble to 100 mM (approx. 47 mg/mL) in DMSO.[1][2][3]	

Q2: Why is a co-solvent system necessary for **GSK319347A** injection?

A2: **GSK319347A** is poorly soluble in aqueous solutions. A co-solvent system, which combines a primary organic solvent like DMSO with other water-miscible solvents, is required to dissolve the compound and maintain its solubility upon dilution into an aqueous physiological environment for in vivo administration.[6][7][8] Without a proper co-solvent system, the compound would likely precipitate upon injection, leading to low bioavailability and potential toxicity.[9]

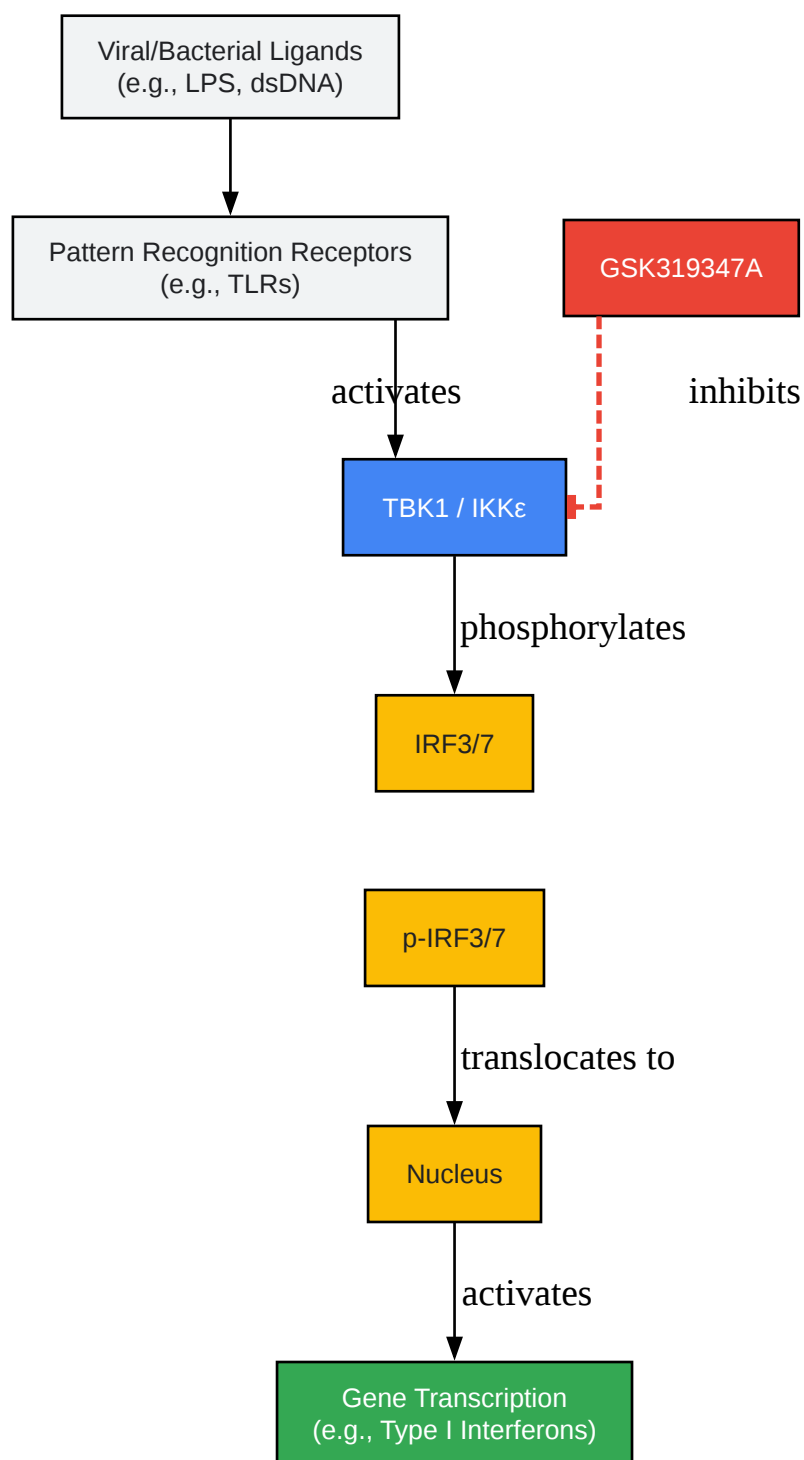
Q3: Are there any established co-solvent formulations for **GSK319347A** for animal studies?

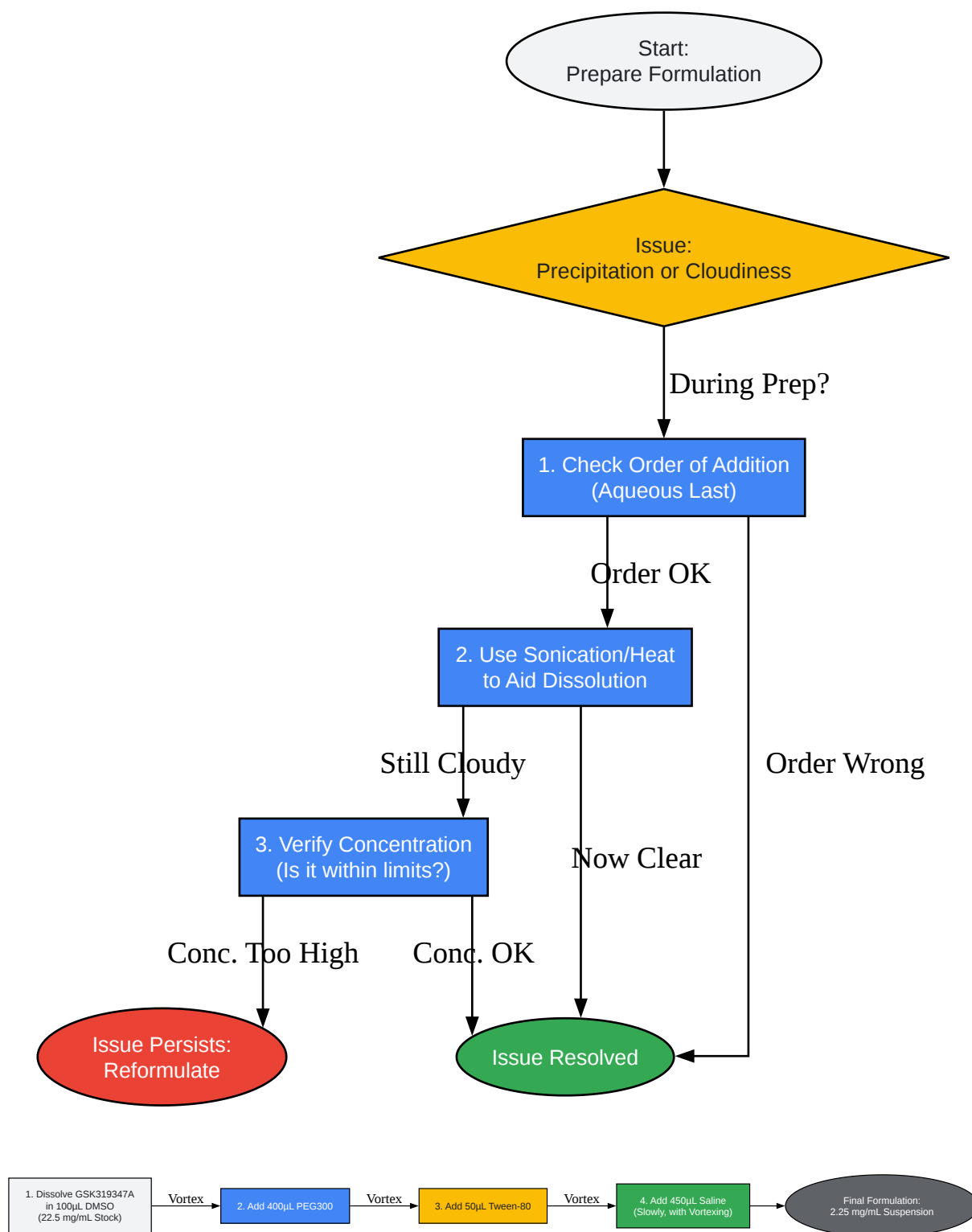
A3: Yes, two common formulations are reported for preclinical in vivo use, such as oral or intraperitoneal injection.[3][4] These provide a starting point for development.

Formulation Component	Protocol 1 (Suspension)	Protocol 2 (Clear Solution)
Primary Solvent	10% DMSO	10% DMSO
Co-Solvent/Vehicle	40% PEG300	90% Corn Oil
Surfactant	5% Tween-80	-
Aqueous Diluent	45% Saline	-
Resulting Solubility	2.25 mg/mL	≥ 2.25 mg/mL
Appearance	Suspended Solution	Clear Solution
Data sourced from MedchemExpress.[3][4]		

Q4: What is the mechanism of action of **GSK319347A**?

A4: **GSK319347A** is a dual inhibitor of TANK-binding kinase 1 (TBK1) and IκB kinase ε (IKKε), which are key regulators in the NF-κB signaling pathway.[3][4][10] By inhibiting these kinases, it prevents the activation of transcription factors that drive inflammatory responses.





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